

AAT-008: A Technical Guide to its Downstream Signaling Pathways

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Compound of Interest

Compound Name: AAT-008

Cat. No.: B15572817

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Introduction

AAT-008 is an orally active, potent, and selective antagonist of the prostaglandin E2 (PGE2) receptor EP4.^{[1][2]} Prostaglandin E2, a key inflammatory mediator, is often upregulated in the tumor microenvironment where it promotes tumor growth, metastasis, and immune evasion by signaling through its receptors, primarily EP4.^{[3][4][5]} **AAT-008** exerts its therapeutic effects by blocking the downstream signaling cascades initiated by the binding of PGE2 to the EP4 receptor. This guide provides a detailed overview of the known downstream signaling pathways of **AAT-008**, supported by quantitative data from preclinical studies and detailed experimental methodologies.

Core Mechanism of Action: EP4 Receptor Antagonism

The primary mechanism of action of **AAT-008** is the competitive inhibition of the EP4 receptor, a Gs protein-coupled receptor (GPCR).^[6] The binding of PGE2 to EP4 typically initiates a

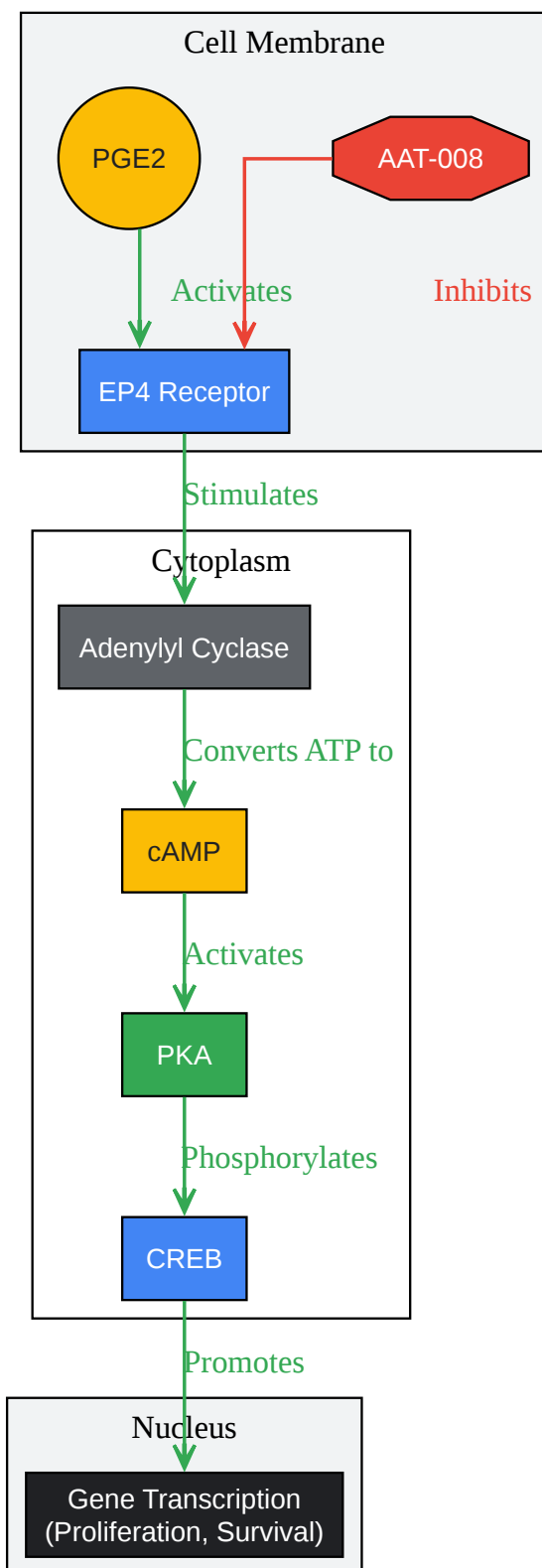
cascade of intracellular events. By blocking this initial step, **AAT-008** effectively abrogates the diverse downstream signaling pathways that contribute to cancer progression.

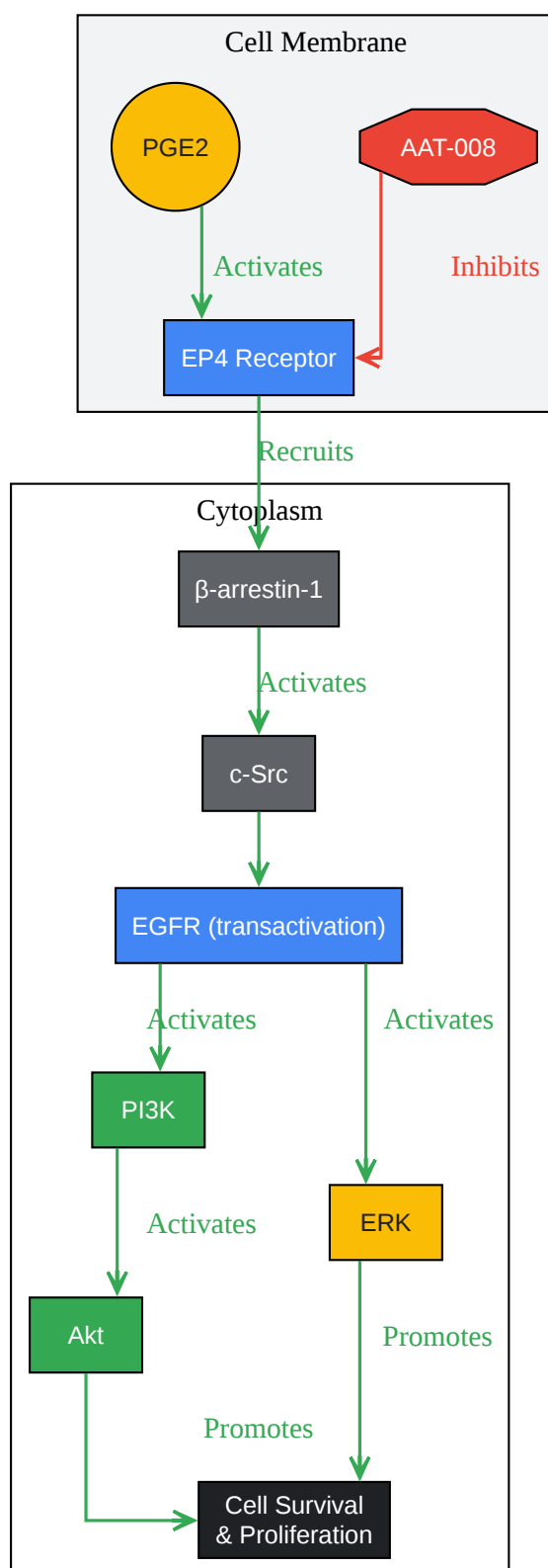
Downstream Signaling Pathways Modulated by AAT-008

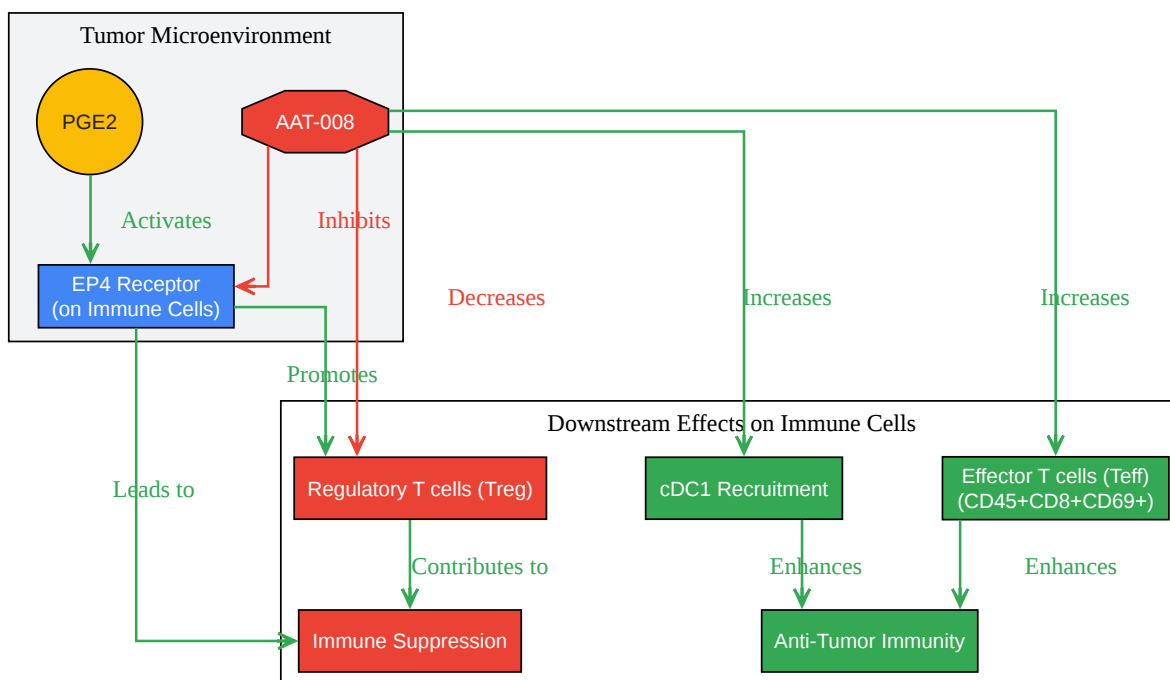
The EP4 receptor, upon activation by PGE2, signals through both canonical (cAMP-dependent) and non-canonical (cAMP-independent) pathways. **AAT-008** inhibits these signaling cascades.

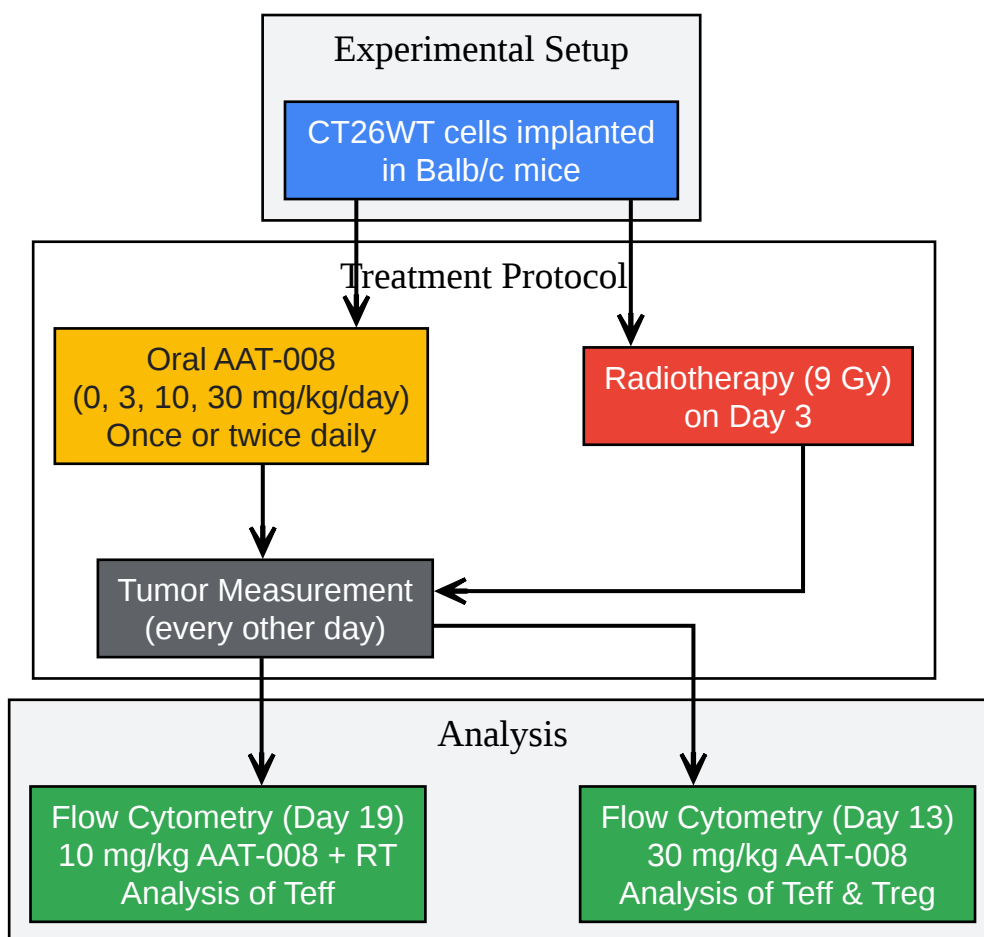
Canonical cAMP/PKA Pathway

Activation of the EP4 receptor leads to the stimulation of adenylyl cyclase, which increases intracellular cyclic adenosine monophosphate (cAMP) levels. Elevated cAMP, in turn, activates Protein Kinase A (PKA). This pathway is implicated in various cellular processes, including gene transcription and cell proliferation. **AAT-008**, by blocking the EP4 receptor, prevents the PGE2-induced activation of this pathway.









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